

Protocol for microfluidic synthesis of SM-102 LNPs

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Compound of Interest

Compound Name: *Heptadecan-9-yl 8-((6-(decyloxy)-6-oxohexyl)(2-hydroxyethyl)amino)octanoate*

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Application Note & Protocol Scalable and Reproducible Synthesis of SM-102 Lipid Nanoparticles for mRNA Delivery via Microfluidics

Abstract

Lipid nanoparticles (LNPs) have become the leading non-viral vector for the clinical delivery of nucleic acid therapeutics, most notably demonstrated by the rapid development and deployment of mRNA-based COVID-19 vaccines. The ionizable lipid SM-102 is a critical component in some of these successful formulations, prized for its role in nucleic acid encapsulation and endosomal escape.^[1] Microfluidic mixing has emerged as the premier manufacturing technique, offering unparalleled control over particle size, polydispersity, and encapsulation efficiency, ensuring the batch-to-batch consistency required for clinical translation.^{[2][3][4]} This guide provides a comprehensive, field-proven protocol for the synthesis of SM-102 LNPs using microfluidics, explains the scientific rationale behind each

step, and details the critical process parameters that govern the final product's quality attributes.

Introduction: The Synergy of SM-102 and Microfluidics

The efficacy of an LNP-based drug is intrinsically linked to its physicochemical properties. The formulation must protect the delicate mRNA cargo from degradation, navigate the biological environment to reach target cells, and facilitate the release of the mRNA into the cytoplasm. SM-102 is an ionizable amino lipid specifically engineered for this purpose.[1][5] At an acidic pH (typically 4.0-5.0), its tertiary amine group becomes protonated, acquiring a positive charge that enables electrostatic interaction with the negatively charged phosphate backbone of mRNA.[1][5][6] Upon cellular uptake via endocytosis, the LNP is trafficked into the acidic environment of the endosome. This drop in pH again protonates the SM-102, which is thought to disrupt the endosomal membrane and facilitate the release of the mRNA payload into the cytosol.[1] Critically, at physiological pH (~7.4), SM-102 is nearly neutral, reducing interactions with blood components and improving its safety profile.[1]

Traditional LNP synthesis methods like bulk mixing or sonication often suffer from poor reproducibility and scalability.[7] Microfluidics overcomes these limitations by utilizing laminar flow within precisely engineered microchannels to achieve extremely rapid and controlled mixing of a lipid-in-ethanol phase with an mRNA-in-aqueous buffer phase.[2][4] This rapid change in solvent polarity triggers the nanoprecipitation and self-assembly of lipids around the mRNA, forming uniform, densely packed LNPs.[8] By precisely controlling parameters like flow rates, developers can fine-tune LNP characteristics to meet stringent quality targets.[3]

Core Components and Their Scientific Roles

An effective SM-102 LNP formulation is a four-component system, with each lipid playing a distinct and synergistic role. The molar ratio of these components is a critical formulation parameter that dictates the stability, morphology, and biological activity of the final nanoparticle. [9]

Component	Example	Molar Ratio (%)	Function & Rationale
Ionizable Lipid	SM-102	50	Payload Encapsulation & Endosomal Escape: Positively charged at low pH to bind negatively charged mRNA. Becomes protonated in the acidic endosome to facilitate membrane disruption and payload release. [1] [5]
Helper Lipid	DSPC	10	Structural Integrity: A saturated phospholipid that acts as a structural scaffold, forming the lipid bilayer of the nanoparticle. [10]
Sterol	Cholesterol	38.5	Stability & Membrane Fusion: Modulates the fluidity and integrity of the lipid bilayer, filling gaps between phospholipids to enhance stability and facilitate fusion with the endosomal membrane. [10]
PEGylated Lipid	DMG-PEG 2000	1.5	Steric Stabilization: Forms a hydrophilic polyethylene glycol (PEG) shield on the

LNP surface. This layer prevents particle aggregation and reduces opsonization (recognition by the immune system), thereby increasing circulation time.[\[5\]](#)[\[10\]](#)

Table 1: Standard lipid composition for SM-102 mRNA LNPs. The molar ratios are widely cited and serve as an excellent starting point for formulation development.[\[9\]](#)[\[11\]](#)

Comprehensive Protocol for LNP Synthesis

This protocol details the preparation of SM-102 LNPs at a lab scale using a standard microfluidic setup, such as a NanoAssemblr platform or a custom system comprised of syringe pumps and a micromixing chip.

Required Materials and Equipment

Reagents:

- Ionizable Lipid: SM-102
- Helper Lipid: 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Sterol: Cholesterol
- PEGylated Lipid: 1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000 (DMG-PEG 2000)
- mRNA payload (stored at -80°C)

- Ethanol (200 proof, anhydrous)
- Citric Acid or Sodium Acetate
- Nuclease-free Water
- Phosphate Buffered Saline (PBS), pH 7.4
- RNase-free consumables (tubes, pipette tips)

Equipment:

- Microfluidic mixing system (e.g., Precision NanoSystems Ignite, Dolomite Microfluidics system, or custom setup)
- Staggered herringbone or T-junction micromixer chip[12][13]
- Syringe pumps and gastight glass syringes (1 mL, 3 mL, or similar)
- Analytical balance and weighing spatulas
- Vortex mixer
- Dialysis device (e.g., Slide-A-Lyzer cassette, 10 kDa MWCO)
- Stir plate and magnetic stir bar
- Dynamic Light Scattering (DLS) instrument for size and PDI measurement
- Fluorometer and RiboGreen assay kit for encapsulation efficiency

Step 1: Preparation of Stock Solutions

Causality Note: Working in an RNase-free environment is paramount to prevent degradation of the mRNA payload. All buffers should be prepared with nuclease-free water and all consumables must be certified RNase-free.[14]

A. Lipid-Ethanol Stock Solution (Organic Phase)

This protocol prepares a lipid mixture with a total concentration of 10 mg/mL.[\[11\]](#)

- Bring all lipids to room temperature for at least 20 minutes before opening vials to prevent water condensation.
- Individually weigh and dissolve each lipid in 200-proof ethanol to create concentrated stock solutions (e.g., 10 mg/mL).[\[11\]](#) Gentle warming (>37°C) or vortexing may be necessary, especially for cholesterol, to ensure complete dissolution.[\[11\]](#)
- In a new RNase-free glass vial, combine the individual lipid stocks according to the volumes calculated in the table below to achieve the target 50:10:38.5:1.5 molar ratio.
- Vortex the final lipid mixture thoroughly to ensure a homogenous, clear solution.

Lipid	MW (g/mol)	Molar Ratio	μL to add per 1 mL of 10 mg/mL final mix
SM-102	711.2	50	572 μL (of 10 mg/mL stock)
DSPC	790.1	10	127 μL (of 10 mg/mL stock)
Cholesterol	386.7	38.5	240 μL (of 10 mg/mL stock)
DMG-PEG 2000	~2509	1.5	61 μL (of 10 mg/mL stock)

Table 2: Example volumes for preparing 1 mL of a 10 mg/mL total lipid stock in ethanol from individual 10 mg/mL stocks. Calculations are based on the standard molar ratio.[\[11\]](#)

B. mRNA-Buffer Stock Solution (Aqueous Phase)

- On ice, thaw the stock mRNA solution.
- Prepare a sterile, RNase-free 50 mM citrate buffer and adjust the pH to 4.0. An acidic pH is essential to protonate the SM-102 lipid for mRNA binding.[\[6\]](#)[\[15\]](#)
- Dilute the mRNA stock with the citrate buffer to the desired final concentration. The final concentration will depend on the target RNA-to-lipid ratio (a weight ratio of ~0.05 is common).[\[11\]](#) For a typical 3:1 flow rate ratio, the mRNA concentration in the aqueous phase should be one-third of the target final concentration.

Step 2: Microfluidic Mixing for LNP Self-Assembly

Causality Note:The Total Flow Rate (TFR) and Flow Rate Ratio (FRR) are the most critical process parameters.[\[3\]](#) TFR controls the mixing speed; a higher TFR leads to more rapid nanoprecipitation, resulting in smaller LNPs.[\[10\]](#) The FRR determines the final ethanol concentration at the point of mixing; a 3:1 aqueous-to-organic ratio is standard for robust LNP formation.[\[14\]](#)[\[16\]](#)

- Prime the microfluidic system according to the manufacturer's instructions, typically with ethanol and water, to ensure the channels are clean and free of air bubbles.
- Load the prepared Lipid-Ethanol solution into a gastight glass syringe (e.g., 1 mL). This will be the "Organic" inlet.
- Load the prepared mRNA-Buffer solution into a separate gastight glass syringe (e.g., 3 mL). This will be the "Aqueous" inlet.
- Place the syringes onto the syringe pumps.
- Set the pump parameters. For a robust starting point:
 - Flow Rate Ratio (FRR): 3:1 (Aqueous:Organic)
 - Total Flow Rate (TFR): 12 mL/min (This corresponds to 9 mL/min for the aqueous pump and 3 mL/min for the organic pump).

- Begin the pumping process. Discard the initial output (approx. 100-200 μL) to ensure the flow and mixing have stabilized.[\[16\]](#)
- Collect the translucent LNP suspension in a sterile, RNase-free tube. The solution should appear slightly opalescent.

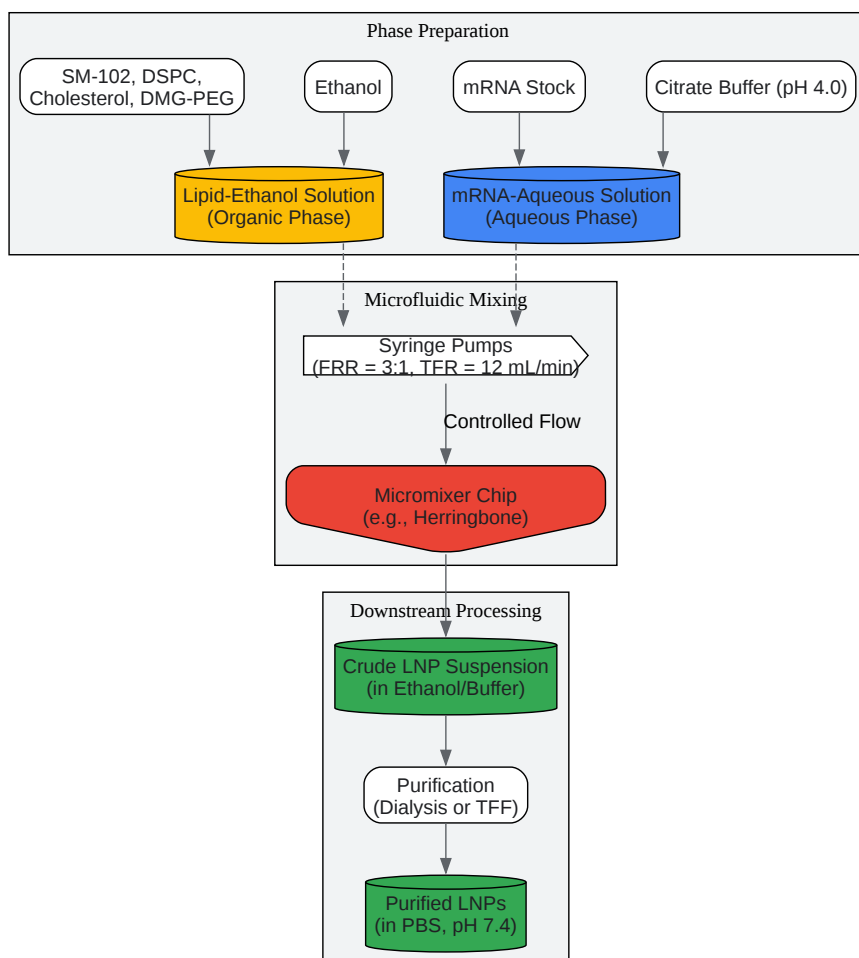
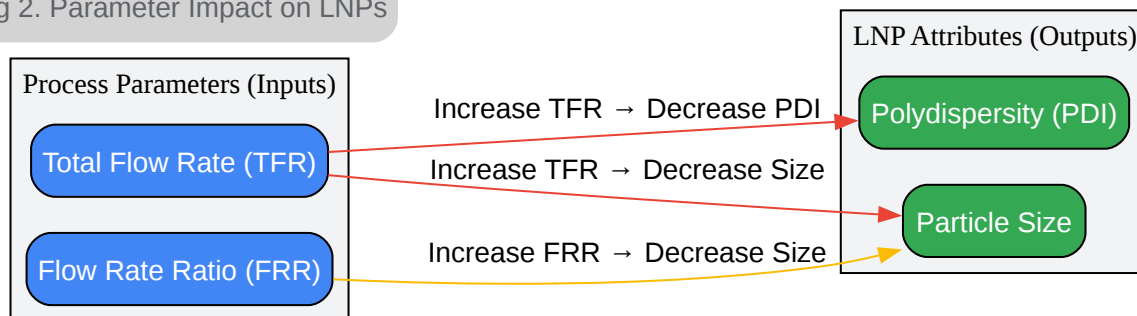


Fig 1. LNP Synthesis Workflow

Fig 2. Parameter Impact on LNPs



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Caption: Fig 2. Parameter Impact on LNPs

- **Total Flow Rate (TFR):** As TFR increases, the residence time in the mixer decreases, and the mixing becomes more rapid and turbulent. This leads to faster lipid precipitation and the formation of smaller, more uniform (lower PDI) nanoparticles. [3][10][17]*
- **Flow Rate Ratio (FRR):** The FRR of aqueous to organic phase dictates the degree of solvent polarity change. Increasing the FRR (e.g., from 3:1 to 5:1) results in a more rapid dilution of the ethanol, which can also lead to the formation of smaller particles. [3]

Conclusion

This protocol provides a robust and scientifically grounded framework for the synthesis of SM-102 LNPs for mRNA delivery. By leveraging the precision of microfluidic mixing, researchers can reproducibly manufacture nanoparticles with controlled size, low polydispersity, and high encapsulation efficiency. The principles and parameters detailed herein serve as a validated starting point for the development of next-generation nucleic acid therapeutics, enabling a seamless transition from preclinical research to scalable manufacturing.

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